

A Comprehensive Review of Tripentyl Phosphate: Current Knowledge and Data Gaps

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Compound of Interest

Compound Name: *Tripentyl phosphate*

CAS No.: 2528-38-3

Cat. No.: B1346585

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Tripentyl phosphate (TPP), also known as tri-n-pentyl phosphate or triamyl phosphate, is an organophosphate ester with the chemical formula $C_{15}H_{33}O_4P$.^[1] While organophosphate esters as a class are widely used as flame retardants, plasticizers, and solvents, the scientific literature on **Tripentyl phosphate** specifically is notably sparse, especially when compared to its more well-studied aromatic analogue, triphenyl phosphate (TPhP).^[2] This guide synthesizes the available technical information on **Tripentyl phosphate**, highlighting its known properties while also underscoring the significant gaps in the current body of research.

Physicochemical Properties

Quantitative data on the physical and chemical properties of **Tripentyl phosphate** are limited and primarily derived from chemical databases. These properties are essential for understanding its environmental fate, potential for bioaccumulation, and for the development of analytical methods.^{[1][3]}

Table 1: Physicochemical Properties of **Tripentyl Phosphate**

Property	Value	Source
CAS Number	2528-38-3	[1]
Molecular Formula	C ₁₅ H ₃₃ O ₄ P	[1]
Molecular Weight	308.39 g/mol	[1][4]
IUPAC Name	tripentyl phosphate	[1]
Synonyms	Tri-n-pentyl phosphate, Triamyl phosphate	[1][3]
Boiling Point	138-140 °C @ 1 Torr	[3]
Density	0.937 g/cm ³	[3]

| Calculated LogP | 4.6 [[1] |

Synthesis and Applications

Detailed studies on the specific synthesis pathways and industrial or commercial applications of **Tripentyl phosphate** are not readily available in the reviewed literature. While general methods for synthesizing trialkyl phosphates exist, such as the direct esterification of the corresponding alcohol (pentanol) with a phosphorus-containing reagent like phosphorus oxychloride, specific protocols for **Tripentyl phosphate** are not detailed.[5] Its classification as a flame retardant in some databases suggests a potential application in this area, similar to other organophosphorus compounds.[1] However, documented large-scale use is not apparent from the search results.

Toxicology and Biological Effects

There is a significant lack of publicly available toxicological data for **Tripentyl phosphate**. No studies detailing its acute or chronic toxicity, neurotoxicity, endocrine-disrupting potential, or genotoxicity were identified in the comprehensive literature search. In contrast, extensive toxicological profiles exist for other organophosphates like triphenyl phosphate, which has been

linked to reproductive toxicity, metabolic disruption, and neurotoxicity.[2][6][7] Without dedicated studies, the toxicological profile of **Tripentyl phosphate** remains unknown.

Environmental Fate and Ecotoxicology

No studies were found that specifically investigate the environmental fate, including biodegradation, hydrolysis, and photolysis, of **Tripentyl phosphate**. Its calculated octanol-water partition coefficient (LogP) of 4.6 suggests a potential for bioaccumulation.[1] However, without experimental data on its persistence and degradation rates, its environmental risk cannot be adequately assessed. For comparison, triphenyl phosphate is known to be released into the environment from industrial and consumer use and is considered very toxic to aquatic life.[2][8][9]

Analytical Methodology

Specific, validated analytical methods for the quantification of **Tripentyl phosphate** in various matrices (e.g., environmental samples, biological tissues) are not detailed in the available literature. However, general methods for analyzing other organophosphate esters are well-established and can be adapted. These typically involve gas chromatography (GC) or liquid chromatography (LC) coupled with mass spectrometry (MS).[10][11]

General Experimental Protocol: Analysis of Organophosphate Esters in Aqueous Samples

The following protocol is a generalized workflow based on established methods for similar compounds, such as triphenyl phosphate, and serves as a foundational approach for the analysis of **Tripentyl phosphate**.

1. Sample Preparation and Extraction:

- Objective: To isolate the analyte from the sample matrix and concentrate it for analysis.
- Procedure:
 - An internal standard (e.g., a deuterated analogue like triphenyl phosphate-d15) is added to a known volume of the aqueous sample to correct for matrix effects and variations in recovery. [12]
 - Liquid-liquid extraction (LLE) or solid-phase extraction (SPE) is performed. For SPE, a polymeric reversed-phase cartridge is commonly used.[12]

- The cartridge is first conditioned with a solvent like methanol, followed by water.
- The sample is passed through the cartridge, where the analyte adsorbs to the sorbent.
- The cartridge is washed to remove interferences.
- The analyte is eluted from the cartridge using an organic solvent such as ethyl acetate or acetonitrile.[12]
- The eluate is concentrated to a small volume, often under a gentle stream of nitrogen.[12]

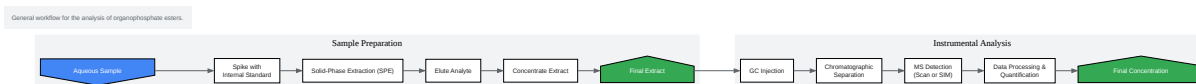
2. Instrumental Analysis (GC-MS):

- Objective: To separate, identify, and quantify the analyte.
- Instrumentation: A gas chromatograph equipped with a mass selective detector (MSD) is a common choice. A flame photometric detector (FPD) is also suitable for phosphorus-containing compounds.[11]
- Procedure:
 - A small volume (e.g., 1 μ L) of the concentrated extract is injected into the GC inlet.
 - The analyte is vaporized and separated from other components on a capillary column (e.g., a non-polar column).[11]
 - The separated components enter the mass spectrometer, where they are ionized and fragmented.
 - The mass spectrometer detects and measures the mass-to-charge ratio of the ions. Quantification is typically performed using selected ion monitoring (SIM) for enhanced sensitivity and selectivity.

3. Quality Control:

- Procedure:
 - Method Blank: A clean matrix (e.g., reagent water) is processed alongside the samples to check for contamination.[10]
 - Calibration Curve: A series of standard solutions of known concentrations are analyzed to create a calibration curve for quantification.
 - Surrogate/Internal Standard Recovery: The recovery of the spiked internal standard is calculated for each sample to ensure the efficiency of the extraction process. Recoveries are typically expected to be within 70-130%.[10]

Below is a conceptual workflow for this analytical protocol.



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Caption: General workflow for the analysis of organophosphate esters.

Conclusion and Future Directions

The current body of scientific literature on **Tripentyl phosphate** is remarkably limited. While its basic chemical identity is established, there is a profound lack of data regarding its synthesis, applications, toxicological effects on human health, and its behavior and impact on the environment. This stands in stark contrast to other organophosphate esters that are under increasing scrutiny for their potential health and environmental risks.[2][13]

For researchers, scientists, and professionals in drug development, this data gap signifies both a challenge and an opportunity. The absence of toxicity data means that its safety profile cannot be assumed, and caution should be exercised in any potential application. Future research should prioritize:

- **Toxicological Screening:** Comprehensive assessment of its acute and chronic toxicity, including potential neurotoxic, and endocrine-disrupting effects.
- **Environmental Fate Studies:** Investigation of its persistence, degradation pathways, and potential for bioaccumulation in various environmental compartments.
- **Development of Analytical Methods:** Validation of robust and sensitive methods for its detection in environmental and biological matrices to enable exposure assessment.

Until such studies are conducted, a comprehensive understanding of **Tripentyl phosphate** and its potential risks remains elusive.

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References

- [1. Triphenyl phosphate | C15H33O4P | CID 75665 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Triphenyl phosphate - Wikipedia \[en.wikipedia.org\]](#)
- [3. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
- [5. CN102040622A - Method for synthesizing tributyl phosphate - Google Patents \[patents.google.com\]](#)
- [6. cir-safety.org \[cir-safety.org\]](#)
- [7. nj.gov \[nj.gov\]](#)
- [8. industrialchemicals.gov.au \[industrialchemicals.gov.au\]](#)
- [9. Heading, Danish Environmental Protection Agency \[www2.mst.dk\]](#)
- [10. dtsc.ca.gov \[dtsc.ca.gov\]](#)
- [11. Analytical Method \[keikaventures.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. Triphenyl phosphate, an endocrine disruptor for species in the environment | Anses - Agence nationale de sécurité sanitaire de l'alimentation, de l'environnement et du travail \[anses.fr\]](#)
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